

An In-depth Technical Guide to the Synthesis and Characterization of Methiocarb-d3

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Compound of Interest

Compound Name: Methiocarb-d3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **Methiocarb-d3**, an isotopically labeled analog of the carbamate pesticide Methiocarb. This document is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of the preparation and analytical validation of this important internal standard.

Introduction

Methiocarb-d3, also known as 3,5-Dimethyl-4-(methylthio)phenyl N-(methyl-d3)carbamate or Mercaptodimethur-d3, is a deuterated form of Methiocarb.[1] Due to its isotopic labeling, **Methiocarb-d3** serves as an ideal internal standard for the quantification of Methiocarb in various matrices using mass spectrometry-based techniques such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS).[2][3] The use of a stable isotope-labeled internal standard is crucial for correcting for matrix effects and variations in sample preparation and instrument response, thereby ensuring accurate and precise quantification of the target analyte.[4]

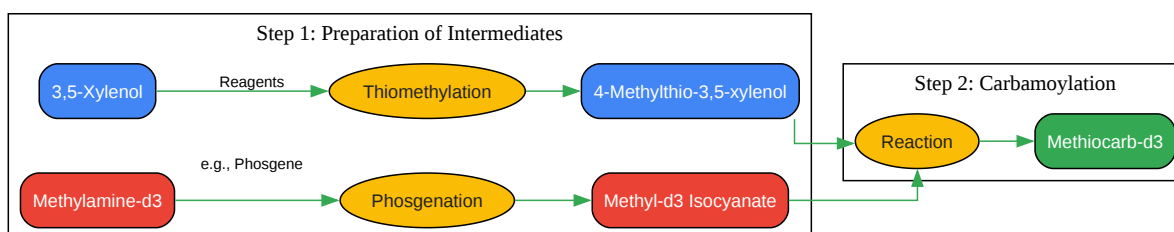
This guide details the synthetic pathway to **Methiocarb-d3**, provides a summary of its key physicochemical properties, and outlines the analytical methods used for its characterization.

Synthesis of Methiocarb-d3

The synthesis of **Methiocarb-d3** is analogous to the industrial synthesis of Methiocarb, with the key difference being the use of a deuterated starting material. The general synthetic approach involves the reaction of 4-methylthio-3,5-xlenol with deuterated methyl isocyanate (CD_3NCO).

Synthetic Pathway

The synthesis can be broken down into two main conceptual steps: the preparation of the key intermediates and the final carbamoylation reaction.



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Figure 1: General synthetic pathway for **Methiocarb-d3**.

Experimental Protocols

While a specific, detailed, publicly available protocol for the synthesis of **Methiocarb-d3** is not readily found in the scientific literature, the following represents a generalized procedure based on the known synthesis of carbamates.

2.2.1. Preparation of 4-Methylthio-3,5-xlenol

This precursor is commercially available. However, a general synthetic approach involves the thiomethylation of 3,5-xlenol.

2.2.2. Preparation of Deuterated Methyl Isocyanate (CD_3NCO)

Deuterated methyl isocyanate is the key reagent for introducing the isotopic label. It can be synthesized from deuterated methylamine (CD_3NH_2) by reaction with phosgene or a phosgene

equivalent.

2.2.3. Synthesis of **Methiocarb-d3**

- **Reaction:** In an inert, anhydrous solvent (e.g., toluene, dichloromethane), 4-methylthio-3,5-xyleneol is reacted with an equimolar amount of deuterated methyl isocyanate. The reaction is typically carried out in the presence of a catalytic amount of a tertiary amine (e.g., triethylamine, pyridine) to facilitate the reaction.
- **Reaction Conditions:** The reaction mixture is stirred at room temperature or with gentle heating until the reaction is complete, which can be monitored by techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up and Purification:** Upon completion, the reaction mixture is typically washed with dilute acid and brine to remove the catalyst and any unreacted starting materials. The organic layer is then dried over an anhydrous salt (e.g., sodium sulfate) and the solvent is removed under reduced pressure. The crude product is then purified, commonly by recrystallization or column chromatography, to yield pure **Methiocarb-d3**.

Characterization of **Methiocarb-d3**

Thorough characterization is essential to confirm the identity, purity, and isotopic enrichment of the synthesized **Methiocarb-d3**.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Methiocarb-d3**.

Property	Value	Reference(s)
Chemical Name	3,5-Dimethyl-4-(methylthio)phenyl N-(methyl-d3)carbamate	
Synonyms	Mercaptodimethur-d3, Methiocarb-(N-methyl-d3)	
CAS Number	1581694-94-1	
Molecular Formula	C ₁₁ H ₁₂ D ₃ NO ₂ S	
Molecular Weight	228.33 g/mol	
Isotopic Purity	>99.8 atom% D	
Chemical Purity	>99.0 % (by HPLC)	

Analytical Characterization

3.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for structural elucidation and for determining the isotopic purity of **Methiocarb-d3**.

- ¹H NMR: The proton NMR spectrum is used to confirm the absence of the N-methyl proton signal that would be present in the non-deuterated Methiocarb. The isotopic purity is determined by comparing the integration of the residual N-methyl proton signal (if any) to the integration of other protons in the molecule.
- ¹³C NMR: The carbon-13 NMR spectrum provides information about the carbon skeleton of the molecule. The signal for the deuterated methyl carbon will be observed as a multiplet due to coupling with deuterium.

3.2.2. Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight of **Methiocarb-d3** and to study its fragmentation pattern.

- High-Resolution Mass Spectrometry (HRMS): HRMS provides a highly accurate mass measurement, which can be used to confirm the elemental composition of the molecule. The expected exact mass for the $[M+H]^+$ ion of **Methiocarb-d3** ($C_{11}H_{13}D_3NO_2S$) is approximately 229.1197.
- Tandem Mass Spectrometry (MS/MS): MS/MS is used to study the fragmentation of the molecule. The fragmentation pattern of **Methiocarb-d3** will be similar to that of non-deuterated Methiocarb, but with a +3 Da shift for fragments containing the deuterated methyl group. A known characteristic fragment ion for carbamates results from the neutral loss of methyl isocyanate (CH_3NCO , -57 Da). For **Methiocarb-d3**, a neutral loss of deuterated methyl isocyanate (CD_3NCO , -60 Da) would be expected. A study on the fragmentation of non-deuterated Methiocarb identified characteristic product ions at m/z 121 and 169.

Application in Quantitative Analysis

The primary application of **Methiocarb-d3** is as an internal standard in quantitative analytical methods.



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